

In-Depth Technical Guide: Safety Profile of N-Benzyloxycarbonyl (S)-Lisinopril-d5

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Compound of Interest

Compound Name: *N*-Benzyloxycarbonyl (S)-Lisinopril-d5

Cat. No.: B588172

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Disclaimer: No specific Safety Data Sheet (SDS) for **N-Benzyloxycarbonyl (S)-Lisinopril-d5** is publicly available. This guide is compiled from safety data for the closely related compounds Lisinopril and Lisinopril Dihydrate. The deuterium labeling (d5) is not expected to significantly alter the primary toxicological properties of the molecule. The N-benzyloxycarbonyl group is a common protecting group in organic synthesis. Researchers and drug development professionals should handle this compound with the care required for a potentially pharmacologically active and hazardous substance, incorporating the information below into a comprehensive risk assessment.

Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **N-Benzyloxycarbonyl (S)-Lisinopril-d5** and its parent compound, Lisinopril. This data is crucial for proper handling, storage, and emergency response planning.

Property	N-Benzylloxycarbonyl (S)-Lisinopril-d5	Lisinopril
CAS Number	1356931-02-6[1][2][3]	76547-98-3[4]
Molecular Formula	C ₂₉ H ₃₂ D ₅ N ₃ O ₇ [1][5]	C ₂₁ H ₃₁ N ₃ O ₅ [4]
Molecular Weight	544.65 g/mol [1][3][5]	405.5 g/mol [4]
Appearance	Solid powder (Appearance not explicitly stated, inferred from suppliers)[6]	Solid[4]
Melting Point	Not determined	148 °C[4]
Boiling Point	Not determined	Not determined
Solubility	Soluble in Chloroform, Dichloromethane, DMSO[6]	Water: 97,000 mg/L[4]
Storage Temperature	2-8°C, protected from air and light[3][6]	Store at controlled room temperature (20-25°C), protect from moisture and heat[7]

Hazard Identification and Classification

Based on the safety data for Lisinopril, **N-Benzylloxycarbonyl (S)-Lisinopril-d5** should be considered a hazardous substance. The primary health concerns are related to its potential reproductive toxicity and target organ effects.

Hazard Class	GHS Classification (for Lisinopril)	Precautionary Statements
Reproductive Toxicity	Category 1A (H360: May damage fertility or the unborn child)[8]	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. P308 + P313: IF exposed or concerned: Get medical advice/ attention.
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (H373: May cause damage to organs (Kidney) through prolonged or repeated exposure)	P260: Do not breathe dust/ fume/ gas/ mist/ vapors/ spray.
Skin Irritation	Category 2 (H315: Causes skin irritation)[8]	P280: Wear protective gloves.
Eye Irritation	May cause eye irritation[9]	P280: Wear eye protection/ face protection.

Experimental Protocols and Handling Procedures

Due to the lack of specific experimental protocols for **N-Benzylloxycarbonyl (S)-Lisinopril-d5**, the following section outlines general best practices for handling potent chemical compounds in a laboratory setting, adapted from the safety information for Lisinopril.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

- Eye Protection: Chemical safety glasses or goggles.[9]
- Hand Protection: Impermeable gloves (e.g., nitrile).

- Body Protection: Laboratory coat.
- Respiratory Protection: Required when dusts are generated. Use a NIOSH-approved respirator with an appropriate particulate filter.

Engineering Controls

- Work with this compound in a well-ventilated area.
- For procedures that may generate dust, use a chemical fume hood or a ventilated balance enclosure.

General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.[\[9\]](#)
- Immediately change contaminated clothing.
- Apply preventive skin protection.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if symptoms occur.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[9]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[8]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Toxicological Information

The toxicological data for Lisinopril provides insight into the potential health effects of **N-Benzyloxycarbonyl (S)-Lisinopril-d5**.

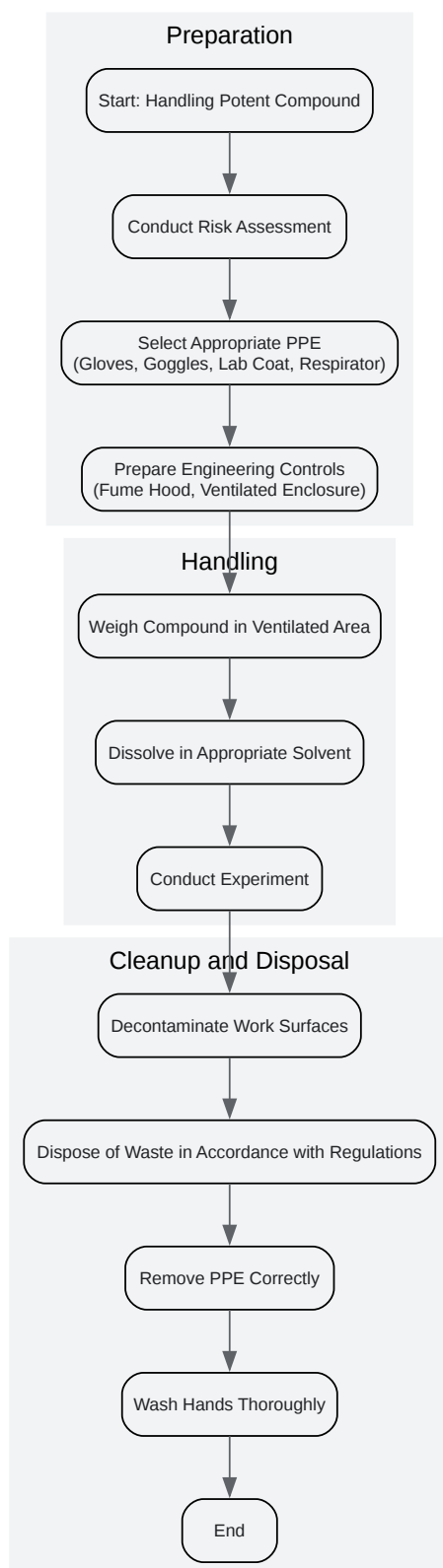
Toxicological Endpoint	Finding for Lisinopril
Acute Oral Toxicity	Low acute oral toxicity.[9]
Carcinogenicity	No evidence of a tumorigenic effect in animal studies.[7][9]
Mutagenicity	Not considered to be genotoxic.[9]
Reproductive Toxicity	May damage the unborn child.[9]
Sensitization	Unlikely to cause skin sensitization.[9]

Ecological Information

Ecological Parameter	Finding for Lisinopril
Persistence and Degradability	Shows no evidence for biodegradability in water. [9]
Bioaccumulative Potential	Low potential for bioaccumulation.[9]
Mobility in Soil	Soluble in water.[9]

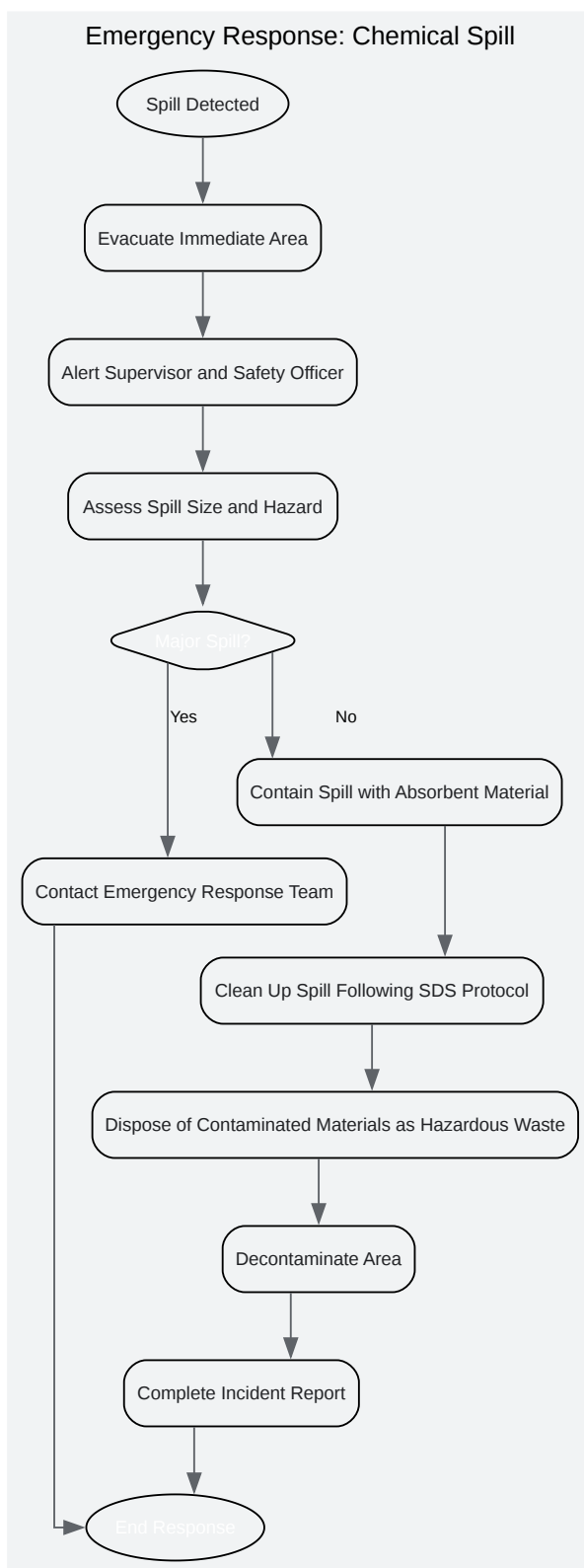
Visualized Workflows

The following diagrams illustrate standard laboratory safety workflows that should be adopted when handling **N-Benzyloxycarbonyl (S)-Lisinopril-d5**.



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Caption: Workflow for Handling Potent Chemical Compounds.



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Caption: Emergency Response Procedure for a Chemical Spill.

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